

Proper Disposal of C16-PAF: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name:	C16-PAF
CAS No.:	65154-06-5
Cat. No.:	B1584178

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of all laboratory chemicals is paramount. C16-Platelet-Activating Factor (**C16-PAF**), a potent, biologically active phospholipid, requires strict adherence to proper disposal protocols to mitigate potential environmental and health risks. This guide provides essential safety and logistical information for the operational and disposal plans of **C16-PAF**.

Chemical and Physical Properties

A comprehensive understanding of the chemical and physical properties of **C16-PAF** is the first step in ensuring its safe management.

Property	Value
Molecular Formula	C26H54NO7P
Molecular Weight	523.7 g/mol
Appearance	Lyophilized powder
Storage Temperature	-20°C
Solubility	Water (30 mg/ml), PBS (pH 7.2) (25 mg/ml), Ethanol (10 mg/ml), DMSO (10 mg/ml), DMF (10 mg/ml)[1]

Step-by-Step Disposal Protocol

The following protocol outlines the recommended procedure for the disposal of **C16-PAF**. This is a general guideline and should be adapted to comply with the specific regulations of your institution and local authorities. Always consult with your institution's Environmental Health and Safety (EHS) department for specific requirements.

1. Personal Protective Equipment (PPE):

- Before handling **C16-PAF**, ensure you are wearing appropriate PPE, including a lab coat, safety glasses with side shields, and chemical-resistant gloves.

2. Waste Identification and Segregation:

- **C16-PAF** waste should be classified as hazardous chemical waste.
- Do not mix **C16-PAF** waste with other waste streams, such as biological or radioactive waste, unless explicitly permitted by your EHS department.[2][3]

3. Preparing the Waste Container:

- Use a designated, leak-proof, and chemically compatible container for **C16-PAF** waste.[4][5]
[6] The original container is often the best option for unused or expired product.[2]

- The container must be clearly labeled with the words "Hazardous Waste," the full chemical name ("C16-Platelet-Activating Factor" or "1-O-hexadecyl-2-acetyl-sn-glycero-3-phosphocholine"), and the associated hazards.[5]

4. Disposal of Solid **C16-PAF**:

- If disposing of the lyophilized powder, take care to avoid generating dust.[7]
- Securely seal the primary container.
- Place the sealed container into a secondary container for added safety during transport and storage.

5. Disposal of **C16-PAF** Solutions:

- Aqueous and solvent-based solutions of **C16-PAF** must be collected as hazardous waste.
- Do not dispose of **C16-PAF** solutions down the sink.[8]
- Collect the waste solution in a sealable, chemical-resistant container.
- The first rinse of any glassware that contained **C16-PAF** should also be collected as hazardous waste.[8] Subsequent rinses with water may be permissible for drain disposal, but confirm with your local EHS guidelines.

6. Contaminated Labware:

- Any disposable labware (e.g., pipette tips, microfuge tubes) that has come into contact with **C16-PAF** should be considered hazardous waste.
- Collect these items in a designated, labeled, puncture-resistant container.

7. Storage of Waste:

- Store the hazardous waste container in a designated satellite accumulation area.[5]
- Ensure the storage area is secure and away from incompatible chemicals.[5]

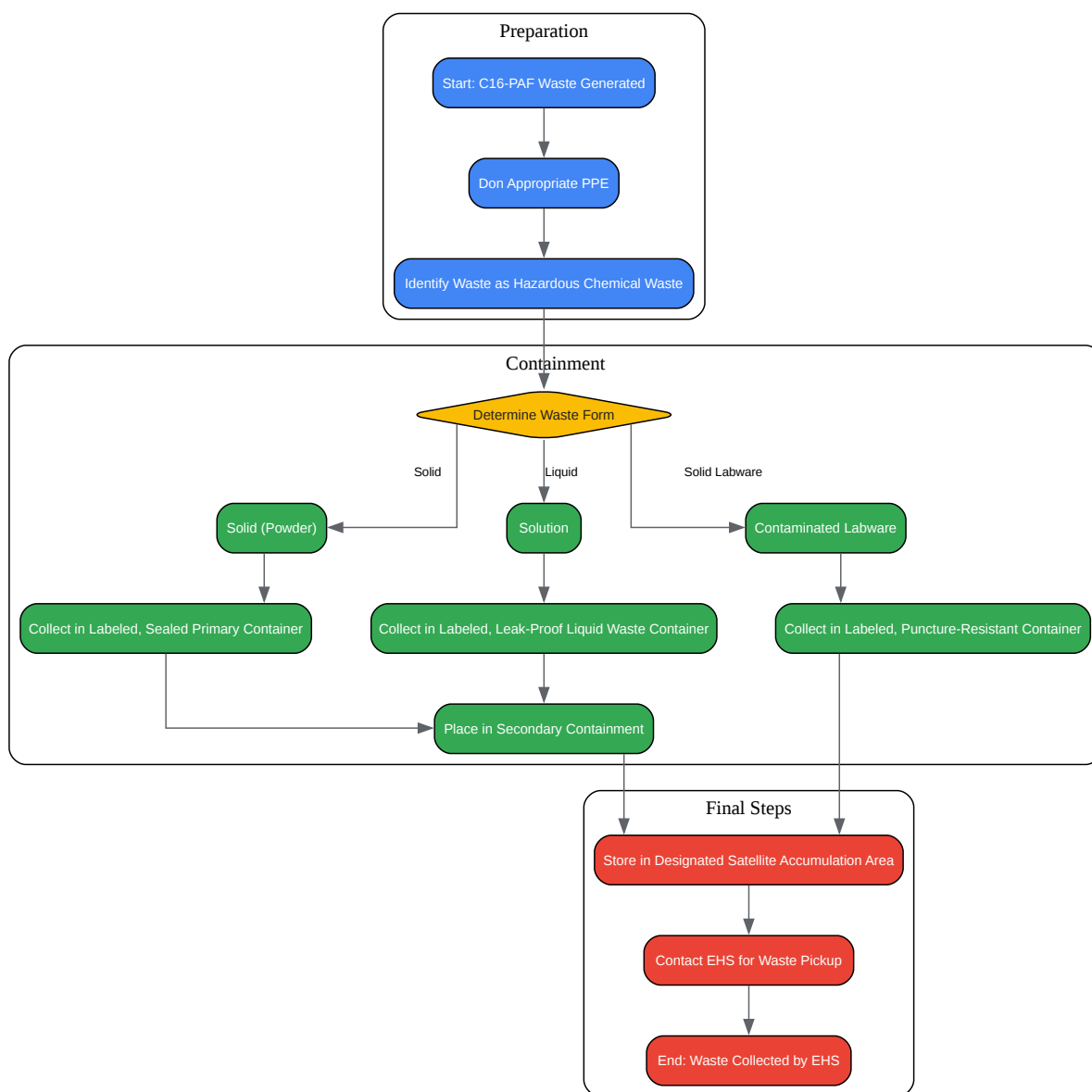
- Keep the waste container tightly closed except when adding waste.[6][9]

8. Arranging for Disposal:

- Once the waste container is full, or in accordance with your institution's policies, contact your EHS department to arrange for a hazardous waste pickup.[4][5]
- Do not attempt to transport hazardous waste off-site yourself.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **C16-PAF**.



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C16-PAF Disposal Workflow

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